

# Boc-3-(4-Biphenylyl)-D-alanine CAS number and supplier information

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## Compound of Interest

Compound Name: **Boc-3-(4-Biphenylyl)-D-alanine**

Cat. No.: **B558552**

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## Technical Guide: Boc-3-(4-Biphenylyl)-D-alanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Boc-3-(4-Biphenylyl)-D-alanine**, a key building block in synthetic organic chemistry and drug discovery. This document outlines its chemical identity, physical properties, and procurement details.

## Core Compound Information

**Boc-3-(4-Biphenylyl)-D-alanine**, also known as **N-Boc-3-(4-biphenylyl)-D-alanine** or **Boc-D-4-phenylphenylalanine**, is a protected, non-proteinogenic amino acid. Its structure incorporates a biphenyl moiety, which is of significant interest in medicinal chemistry for its potential to engage in pi-stacking and hydrophobic interactions within biological targets. The tert-butyloxycarbonyl (Boc) protecting group on the amine ensures its stability and facilitates its use in peptide synthesis and other complex molecular constructions.<sup>[1]</sup>

The definitive identifier for this compound is its Chemical Abstracts Service (CAS) Registry Number.

- CAS Number: 128779-47-5<sup>[1][2][3][4]</sup>

## Physicochemical Data

A summary of the key quantitative data for **Boc-3-(4-Biphenylyl)-D-alanine** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>20</sub> H <sub>23</sub> NO <sub>4</sub>	[2][3][4]
Molecular Weight	341.41 g/mol	[2][4]
Purity	≥95% - ≥98%	[2][3]
IUPAC Name	3-[1,1'-biphenyl]-4-yl-2-{{[(tert-butoxy)carbonyl]amino}propanoic acid}	[3]
Synonyms	Boc-D-4-Phenylphenylalanine, BOC-D-4,4'-biphenylalanine	[1][2]
MDL Number	MFCD00191185	[2][4]
Boiling Point	528.2±50.0 °C (Predicted)	
Density	1.161±0.06 g/cm <sup>3</sup> (Predicted)	
Flash Point	257.8°C	
Vapor Pressure	6.31E-11mmHg at 25°C	
Refractive Index	1.562	

## Supplier Information

**Boc-3-(4-Biphenylyl)-D-alanine** is available from several chemical suppliers. Researchers should always verify the purity and specifications from the supplier's certificate of analysis.

- ChemScene: Offers the compound with a purity of ≥98%.[\[2\]](#)
- Benchchem: Provides high-purity N-**Boc-3-(4-biphenylyl)-D-alanine** for research purposes.[\[1\]](#)
- Thermo Scientific Chemicals: Lists the compound with 95% purity.[\[3\]\[4\]](#)

- MedchemExpress
- Fisher Scientific[4]

## Experimental Protocols

Detailed experimental protocols are highly dependent on the specific application (e.g., peptide synthesis, ligand development). Below is a generalized workflow for the use of **Boc-3-(4-Biphenyl)-D-alanine** in a standard solid-phase peptide synthesis (SPPS) coupling reaction.

Objective: To incorporate **Boc-3-(4-Biphenyl)-D-alanine** into a growing peptide chain on a solid support.

### Materials:

- Resin-bound peptide with a free N-terminal amine
- **Boc-3-(4-Biphenyl)-D-alanine**
- Coupling agents (e.g., HBTU, HATU)
- Base (e.g., DIPEA, NMM)
- Solvent (e.g., DMF, NMP)
- Washing solvents (e.g., DMF, DCM)
- Deprotection agent (e.g., TFA in DCM)

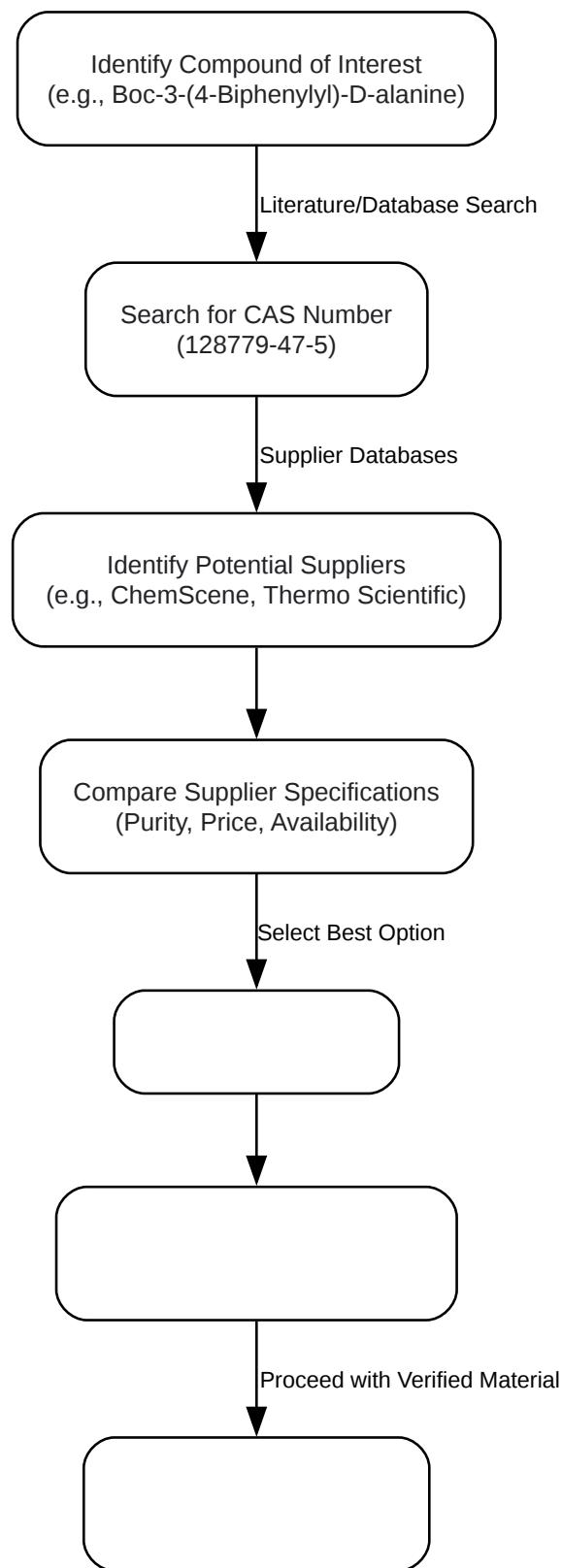
### Methodology:

- Resin Swelling: Swell the resin-bound peptide in the reaction solvent for 30 minutes.
- Pre-activation: In a separate vessel, dissolve **Boc-3-(4-Biphenyl)-D-alanine** (3 eq.), the coupling agent (3 eq.), and the base (6 eq.) in the reaction solvent. Allow to pre-activate for 5-10 minutes.

- Coupling: Add the activated amino acid solution to the resin and agitate at room temperature for 2-4 hours.
- Washing: Filter the resin and wash thoroughly with the reaction solvent, followed by DCM.
- Confirmation: Perform a qualitative test (e.g., Kaiser test) to confirm the completion of the coupling reaction.
- Boc Deprotection: Treat the resin with a solution of TFA in DCM (typically 20-50%) for 30 minutes to remove the Boc protecting group from the newly added amino acid, preparing it for the next coupling step.
- Washing: Wash the resin thoroughly with DCM and then the reaction solvent to neutralize and remove residual TFA.

## Workflow and Pathway Diagrams

The following diagrams illustrate key processes relevant to the sourcing and application of research chemicals like **Boc-3-(4-Biphenylyl)-D-alanine**.



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**Figure 1.** Workflow for sourcing a research chemical.

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## References

- 1. Boc-3-(4-Biphenyl)-D-alanine|CAS 128779-47-5 [benchchem.com]
- 2. chemscene.com [chemscene.com]
- 3. N-Boc-3-(4-biphenyl)-D-alanine, 95%, Thermo Scientific Chemicals 5 g | Buy Online [thermofisher.com]
- 4. N-Boc-3-(4-biphenyl)-D-alanine, 95%, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
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